

Essential Safety and Operational Guidance for S-Adenosyl-L-methionine Disulfate Tosylate

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Compound of Interest

Compound Name: *S-Adenosyl-L-methionine disulfate tosylate*

Cat. No.: *B1141428*

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This document provides immediate, essential safety and logistical information for handling **S-Adenosyl-L-methionine disulfate tosylate** in a laboratory setting. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe operational workflow and proper disposal.

Hazard Identification and Personal Protective Equipment (PPE)

S-Adenosyl-L-methionine disulfate tosylate is classified as a corrosive substance that can cause severe skin burns and serious eye damage.^{[1][2]} Inhalation or ingestion may also be harmful.^[1] Adherence to the following personal protective equipment (PPE) guidelines is mandatory to minimize exposure risk.

PPE Category	Item	Specification
Eye/Face Protection	Safety Goggles & Face Shield	Tightly fitting safety goggles conforming to EN 166 (EU) or NIOSH (US) standards. An 8-inch minimum face shield is also required. [1] [3]
Hand Protection	Chemical-Resistant Gloves	Handle with gloves that have been inspected prior to use. Use proper glove removal technique to avoid skin contact. Dispose of contaminated gloves after use in accordance with good laboratory practices. [1] [3] [4]
Body Protection	Protective Clothing	Wear fire/flammable resistant and impervious clothing. [3] A lab coat is the minimum requirement.
Respiratory Protection	Respirator	If exposure limits are exceeded or irritation is experienced, use a full-face respirator. [3] Otherwise, ensure work is conducted in a well-ventilated area or under a chemical fume hood. [1] [3] [4]

Step-by-Step Handling Protocol

Follow these procedures for the safe handling of **S-Adenosyl-L-methionine disulfate tosylate**, from receiving to storage.

2.1. Receiving and Storage

- Upon receipt, visually inspect the container for any damage or leaks.

- Store the container in a tightly closed state in a dry, cool, and well-ventilated area.[\[3\]](#)
- The recommended storage temperature is -20°C.[\[5\]](#)
- Keep away from incompatible substances.[\[6\]](#)

2.2. Weighing and Aliquoting

- Perform all weighing and aliquoting in a designated area, such as a chemical fume hood, to ensure adequate ventilation and to prevent the formation and spread of dust.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Wear all required PPE as specified in the table above.
- Use non-sparking tools to handle the powdered compound.[\[3\]](#)
- Gently handle the container to minimize dust generation.
- After weighing, securely reseal the container.
- Clean the weighing area and any equipment used with a suitable solvent.

2.3. Dissolving the Compound

- When dissolving the compound, add the solid to the solvent slowly.
- Refer to the product data sheet for solubility information. It is soluble in water, DMSO, and other solvent systems.[\[7\]](#)[\[8\]](#)
- If sonication is recommended for dissolution, ensure the container is properly sealed before placing it in the sonicator.[\[7\]](#)

Emergency Procedures

In the event of an exposure or spill, follow these immediate steps.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [1] [3]
Skin Contact	Immediately take off all contaminated clothing. Wash the affected area with soap and plenty of water. Seek medical attention. [1] [3]
Eye Contact	Immediately rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do so. Continue rinsing and seek immediate medical attention. [1] [3]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately. [1] [3]
Spill	Evacuate personnel to a safe area. Wear appropriate PPE. Avoid dust formation. [1] [4] Pick up and arrange disposal without creating dust. Sweep up and shovel the material. [1] [4] Place in a suitable, closed container for disposal. [1] [4]

Disposal Plan

All waste containing **S-Adenosyl-L-methionine disulfate tosylate** must be treated as hazardous waste and disposed of according to institutional and local government regulations.

4.1. Waste Collection

- Collect all solid waste (e.g., contaminated gloves, weigh boats, paper towels) in a dedicated, clearly labeled hazardous waste container.

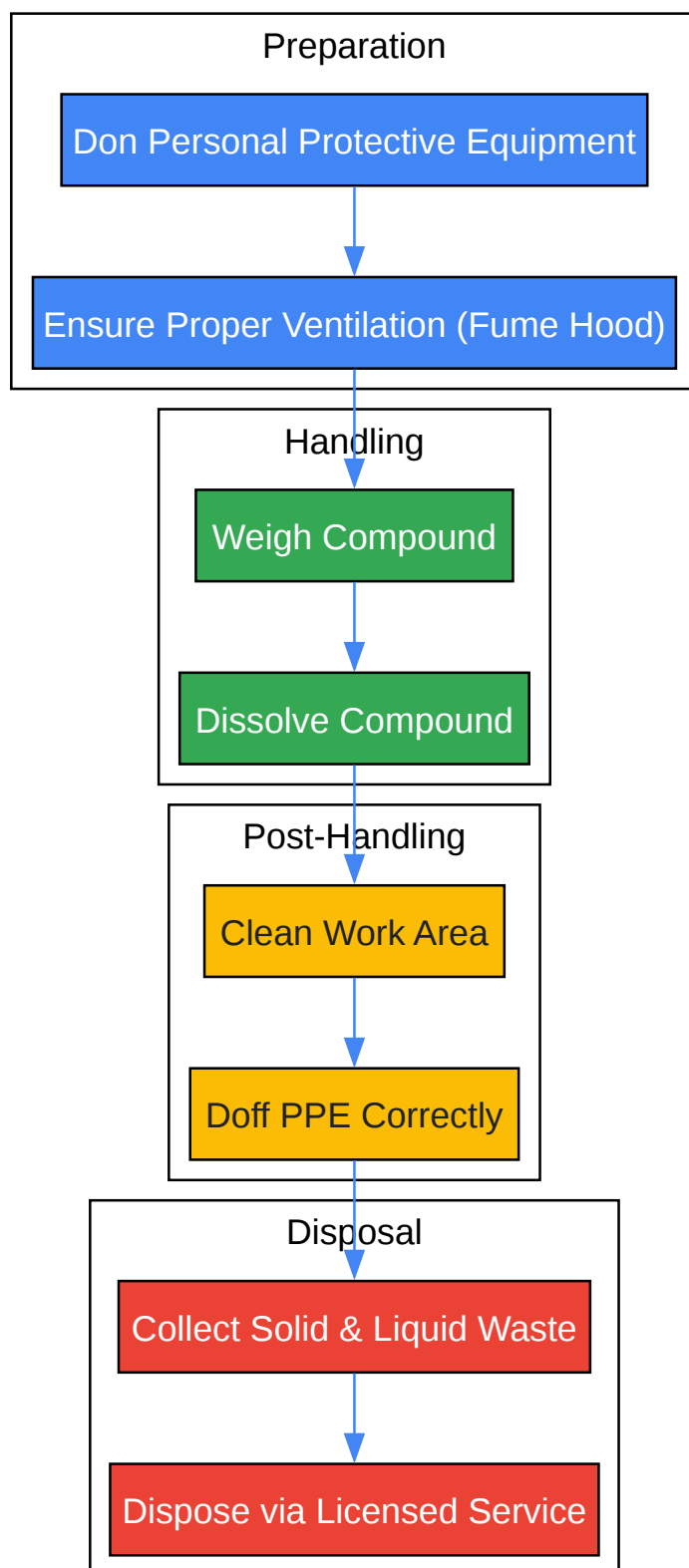
- Collect all liquid waste (e.g., unused solutions) in a separate, clearly labeled hazardous waste container.
- Do not let the chemical enter drains.[\[1\]](#)[\[3\]](#)[\[4\]](#)

4.2. Waste Disposal

- Engage a licensed professional waste disposal service for the final disposal of the material.
[\[1\]](#)[\[4\]](#)
- A recommended disposal method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[\[1\]](#)[\[4\]](#)
- Contaminated packaging should be triple rinsed (or equivalent) and disposed of as unused product.[\[3\]](#)

Workflow Diagram

The following diagram illustrates the key steps for handling and disposing of **S-Adenosyl-L-methionine disulfate tosylate**.



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Caption: Workflow for handling and disposal of **S-Adenosyl-L-methionine disulfate tosylate**.

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